

# A Technical Guide to Acetone 2,4-Dinitrophenylhydrazone-d3 for Researchers

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## Compound of Interest

Compound Name: Acetone 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147573

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercially available deuterated acetone derivative, **Acetone 2,4-Dinitrophenylhydrazone-d3**. This stable isotope-labeled compound serves as a critical internal standard for the precise quantification of acetone in various biological and environmental matrices.

## Introduction

Acetone, a significant biomarker for metabolic stress and a common environmental volatile organic compound (VOC), requires accurate and reliable quantification for a multitude of research applications. The use of a stable isotope-labeled internal standard, such as **Acetone 2,4-Dinitrophenylhydrazone-d3**, is the gold standard for mass spectrometry-based quantitative analyses. This deuterated analog of the acetone derivative of 2,4-dinitrophenylhydrazine (DNPH) allows for the correction of matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise measurements.

## Commercial Availability and Product Specifications

Several chemical suppliers offer **Acetone 2,4-Dinitrophenylhydrazone-d3** for research purposes. The following tables summarize the available quantitative data and product specifications from prominent commercial vendors.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Santa Cruz Biotechnology	sc-226313	259824-57-2	C <sub>9</sub> H <sub>7</sub> D <sub>3</sub> N <sub>4</sub> O <sub>4</sub>	241.22	N/A
MedChemExpress	HY-132950S	259824-57-2	C <sub>9</sub> H <sub>7</sub> D <sub>3</sub> N <sub>4</sub> O <sub>4</sub>	241.22	99.0%
Pharmaffiliates	PA STI 001630	259824-57-2	C <sub>9</sub> H <sub>7</sub> D <sub>3</sub> N <sub>4</sub> O <sub>4</sub>	241.22	N/A

N/A: Data not readily available from the supplier's public information.

#### Physical and Chemical Properties

Property	Value
Appearance	Solid
Storage	Refer to supplier's recommendation
Solubility	Soluble in organic solvents such as acetonitrile and methanol.
Isotopic Enrichment	Typically ≥98% for commercially available standards, though it is crucial to refer to the lot-specific Certificate of Analysis for precise values.

## Experimental Protocols

The primary application of **Acetone 2,4-Dinitrophenylhydrazone-d3** is as an internal standard in quantitative analytical methods, most commonly employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). The following is a detailed experimental protocol for the quantification of acetone in a biological matrix, such as

human plasma, using HPLC with UV detection, adapted for the inclusion of the deuterated internal standard.

## Protocol: Quantification of Acetone in Human Plasma using HPLC with Acetone 2,4-Dinitrophenylhydrazone-d3 as an Internal Standard

### 1. Materials and Reagents:

- **Acetone 2,4-Dinitrophenylhydrazone-d3** (Internal Standard)
- 2,4-Dinitrophenylhydrazine (DNPH)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Perchloric acid (HClO<sub>4</sub>)
- Ultrapure water
- Human plasma samples
- Standard acetone solutions for calibration curve

### 2. Preparation of Reagents:

- **DNPH Reagent:** Dissolve 2,4-dinitrophenylhydrazine in acetonitrile to a final concentration of 1 mg/mL.
- **Internal Standard Stock Solution:** Accurately weigh and dissolve **Acetone 2,4-Dinitrophenylhydrazone-d3** in acetonitrile to prepare a stock solution of 100 µg/mL.
- **Internal Standard Working Solution:** Dilute the stock solution with acetonitrile to a final concentration of 1 µg/mL.
- **Protein Precipitation Reagent:** 0.6 M Perchloric acid.

### 3. Sample Preparation and Derivatization:

- To 100  $\mu\text{L}$  of human plasma, add 10  $\mu\text{L}$  of the internal standard working solution (1  $\mu\text{g/mL}$ ).
- Add 200  $\mu\text{L}$  of 0.6 M perchloric acid to precipitate proteins.
- Vortex the mixture for 30 seconds and then centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube.
- Add 50  $\mu\text{L}$  of the DNPH reagent (1 mg/mL in ACN) to the supernatant.
- Vortex and incubate the mixture at 40°C for 30 minutes to allow for derivatization.
- After incubation, cool the sample to room temperature.
- Filter the sample through a 0.22  $\mu\text{m}$  syringe filter into an HPLC vial.

### 4. HPLC Conditions:

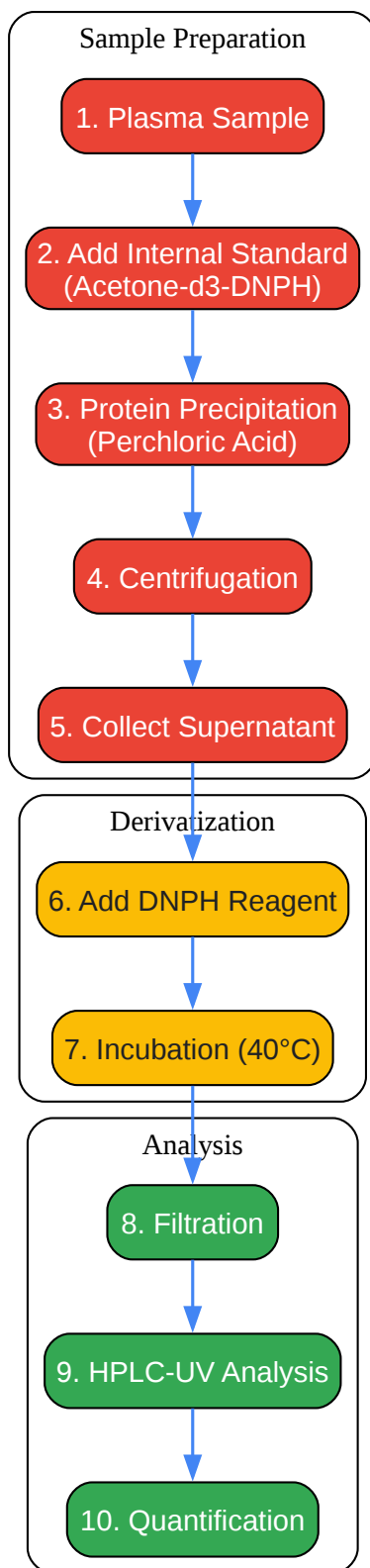
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ )
- Mobile Phase: A gradient of acetonitrile and water.
  - Start with 40% acetonitrile, increasing to 80% over 10 minutes.
  - Hold at 80% for 2 minutes.
  - Return to 40% and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min
- Injection Volume: 20  $\mu\text{L}$
- Detection: UV detector at 365 nm
- Column Temperature: 30°C

### 5. Quantification:

- Prepare a calibration curve by spiking known concentrations of acetone into a blank matrix (e.g., charcoal-stripped plasma) and processing them in the same manner as the samples, including the addition of the internal standard.
- The concentration of acetone in the samples is determined by calculating the peak area ratio of the acetone-DNPH derivative to the **Acetone 2,4-Dinitrophenylhydrazone-d3** internal standard and comparing this ratio to the calibration curve.

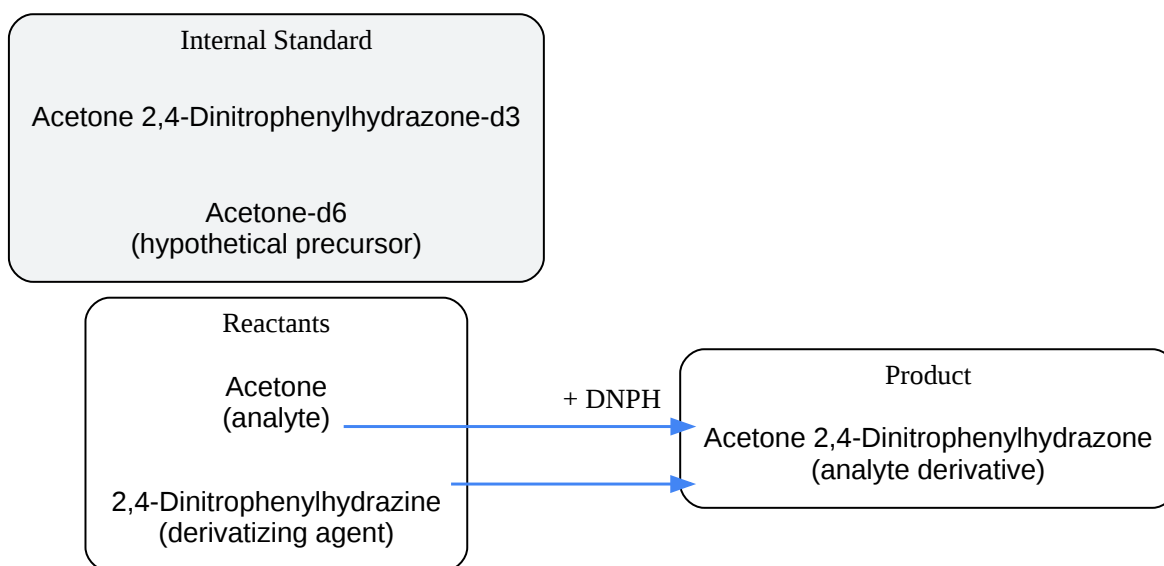
## Visualizing the Workflow

The following diagrams, generated using the DOT language, illustrate the key experimental workflow and the underlying chemical reaction.



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Caption: Experimental workflow for acetone quantification.



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Caption: Derivatization reaction of acetone with DNPH.

## Conclusion

**Acetone 2,4-Dinitrophenylhydrazone-d3** is an indispensable tool for researchers requiring accurate and precise quantification of acetone. Its use as an internal standard in mass spectrometry-based methods significantly improves the reliability of analytical data. This guide provides a foundational understanding of the commercially available products and a detailed protocol to aid in the development and implementation of robust analytical methods for acetone measurement in various research and drug development settings. It is always recommended to consult the supplier's Certificate of Analysis for lot-specific data to ensure the highest quality of research outcomes.

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